

Proper Disposal Procedures for CVN-424 (Solangepras)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cvn-424

Cat. No.: B6240649

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This document provides essential safety and logistical information for the proper handling and disposal of **CVN-424**, a compound also known as Solangepras. As a service to our valued clients in the research, scientific, and drug development communities, this guide outlines the necessary procedures to ensure laboratory safety and proper waste management.

CVN-424 is an orally active and selective GPR6 inverse agonist investigated for its potential in Parkinson's disease research. While it is not classified as a hazardous substance, adherence to proper laboratory safety protocols is essential.

Compound Identification and Properties

A clear understanding of the compound's properties is fundamental to its safe handling and disposal.

Property	Value
Chemical Name	Solangepras (CVN-424)
CAS Number	2254706-21-1
Molecular Formula	C ₂₄ H ₂₉ F ₂ N ₅ O ₃
Molecular Weight	473.52 g/mol
Appearance	Solid
Purity	>98%
Solubility	Soluble in DMSO

Experimental Protocol: Preparation for Disposal

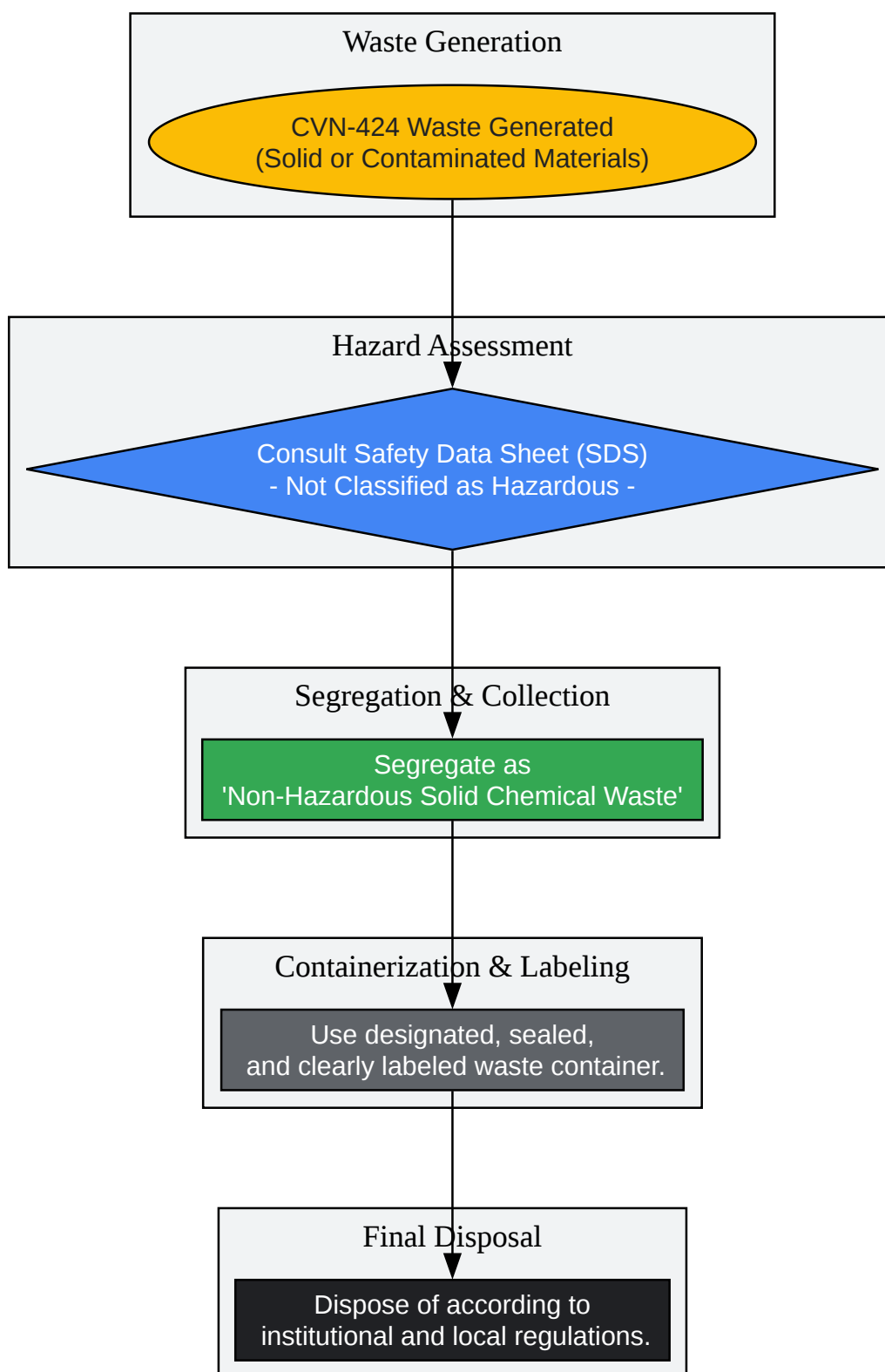
Following experimentation, **CVN-424** and any contaminated materials should be prepared for disposal according to the following protocol:

- Personal Protective Equipment (PPE): Before beginning any disposal procedures, ensure appropriate PPE is worn. This includes, but is not limited to:
 - Safety glasses
 - Gloves
 - Lab coat
- Container Rinsing: For empty containers of **CVN-424**, rinse thoroughly with an appropriate solvent, such as ethanol or acetone. It is recommended to perform this rinsing three times to ensure the removal of any residual compound. The rinsate should be collected and disposed of as chemical waste, following your institution's specific guidelines.
- Solid Waste Collection:
 - Place any solid, unused **CVN-424** into a designated and clearly labeled waste container.

- Any lab materials that have come into direct contact with **CVN-424**, such as contaminated filter paper or weighing boats, should also be placed in this container.
- Final Disposal: The sealed and labeled solid waste container should be disposed of in accordance with all applicable local, state, and federal regulations for non-hazardous chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on waste stream management.

Disposal Workflow

The following diagram outlines the logical steps for the proper disposal of **CVN-424** waste.

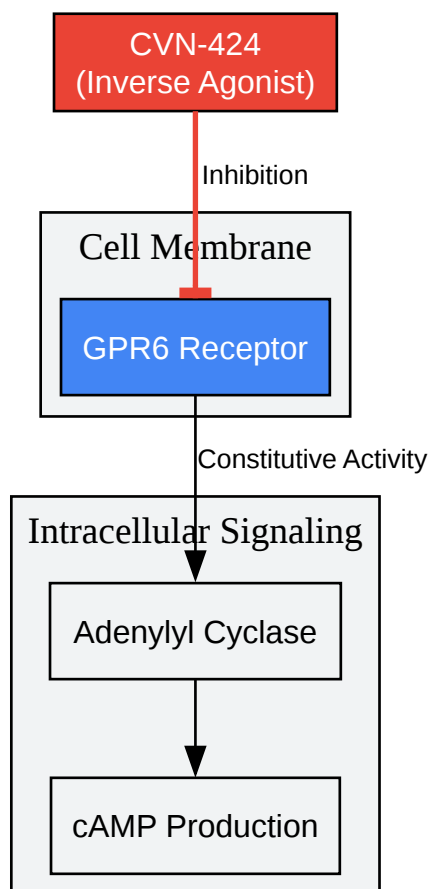


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Caption: Disposal workflow for **CVN-424** waste.

Signaling Pathway of CVN-424

CVN-424 acts as an inverse agonist for the G protein-coupled receptor 6 (GPR6). The following diagram illustrates its mechanism of action within the signaling pathway.



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- To cite this document: BenchChem. [Proper Disposal Procedures for CVN-424 (Solangepras)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6240649#cvn-424-proper-disposal-procedures\]](https://www.benchchem.com/product/b6240649#cvn-424-proper-disposal-procedures)

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com